

Biginelli Reaction Technical Support Center: Your Guide to Optimizing Substituted Pyrimidine Synthesis

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Compound of Interest

Compound Name: 4,4,6-Trimethyl-4,5-dihydropyrimidine-2-thiol

CAS No.: 933-49-3

Cat. No.: B1334530

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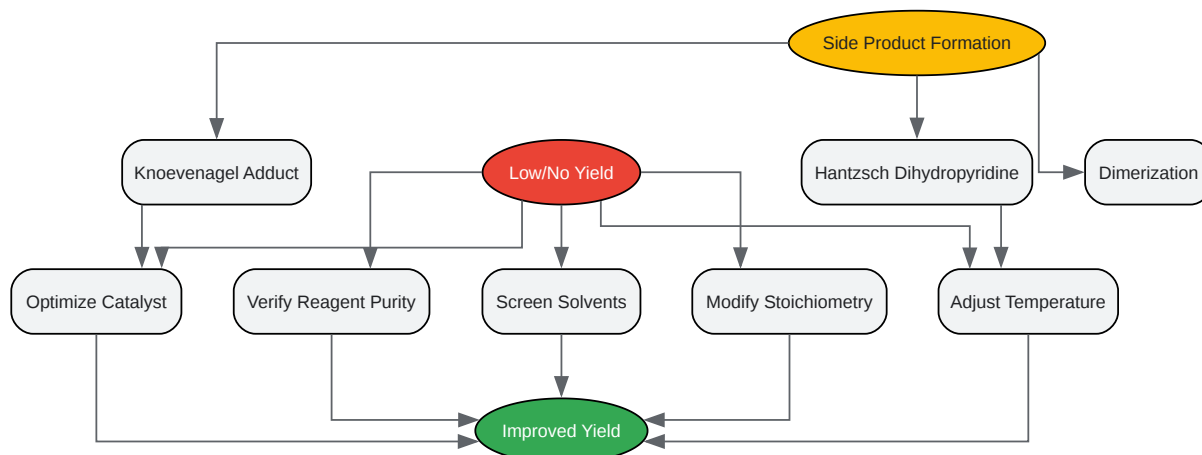
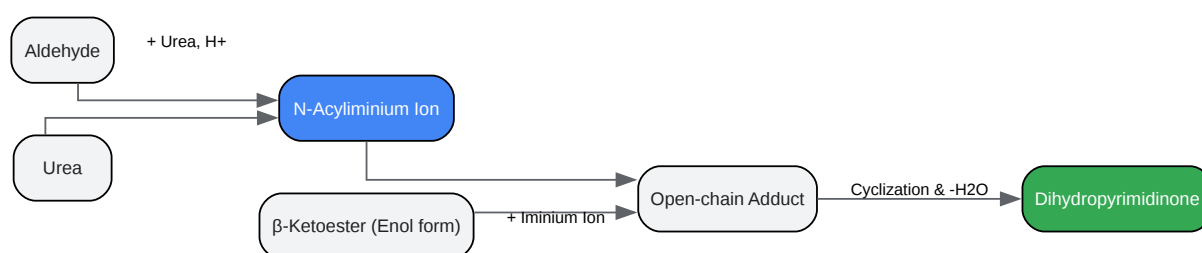
Welcome to the technical support center for the Biginelli reaction. This guide is designed for researchers, scientists, and professionals in drug development who are looking to optimize the synthesis of substituted dihydropyrimidinones (DHPMs) and related pyrimidine derivatives. Here, we move beyond simple protocols to provide in-depth, field-tested insights into the nuances of this powerful multi-component reaction. Our goal is to empower you with the knowledge to troubleshoot common issues, enhance your reaction yields, and streamline your synthetic workflow.

Understanding the Biginelli Reaction: A Mechanistic Overview

The Biginelli reaction is a cornerstone of heterocyclic chemistry, enabling the one-pot synthesis of 3,4-dihydropyrimidin-2(1H)-ones from an aldehyde, a β -ketoester, and urea (or thiourea).^[1]^[2]^[3] This acid-catalyzed condensation is prized for its operational simplicity and its ability to

generate structurally diverse molecules with significant pharmacological and therapeutic properties.[4][5]

The currently accepted mechanism, proposed by Kappe, suggests a series of bimolecular reactions.[2] The reaction is initiated by the acid-catalyzed condensation of the aldehyde and urea to form an N-acyliminium ion intermediate. This electrophilic species is then attacked by the enol form of the β -ketoester. Subsequent cyclization via nucleophilic attack of the amine on the carbonyl group, followed by dehydration, affords the final dihydropyrimidinone product.[1][4]



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Sources

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